

# Application Notes: Pyrromethene 650 in Solid-State Dye Lasers

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## Compound of Interest

Compound Name: Pyrromethene 650

Cat. No.: B1259201

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## Introduction

**Pyrromethene 650** (PM-650) is a highly efficient laser dye belonging to the pyrromethene family, known for its strong performance in the red region of the visible spectrum.<sup>[1][2]</sup> These dyes are characterized by high fluorescence quantum yields, large molar absorption coefficients, and low triplet-triplet absorption, which contribute to their high lasing efficiency and good photostability.<sup>[2][3]</sup> The development of solid-state host materials, such as modified poly(methyl methacrylate) (PMMA), has enabled the fabrication of compact, low-cost, and user-friendly solid-state dye lasers, overcoming the challenges associated with liquid dye solutions.<sup>[1][4]</sup>

This document provides detailed application notes and protocols for utilizing **Pyrromethene 650** in solid-state dye laser systems, targeted at researchers in materials science, optics, and drug development.

## Performance Data

The laser performance of **Pyrromethene 650** is highly dependent on the host matrix. Modified PMMA (MPMMA), incorporating additives like methanol, has been shown to significantly enhance the laser characteristics of the dye.<sup>[1]</sup> The following table summarizes the performance of PM-650 in various MPMMA compositions when pumped by a Q-switched Nd:YAG laser (532 nm, 15 ns pulses, 5 Hz).<sup>[1]</sup>

Host Matrix Composition (MMA:Methanol by volume)	Peak Fluorescence (nm)	Peak Lasing (nm)	Lasing Linewidth (FWHM, nm)	Slope Efficiency (%)	Photostability (Lifetime in shots)
20:0	626.5	653.0	10.5	24.57	78,000
19:1	626.0	654.5	9.5	30.73	114,000
18:2	625.5	655.5	8.0	32.23	168,000
17:3	625.0	655.0	9.0	29.86	126,000

Data sourced from Fan, R. et al. (2011).[1]

In other studies using polymer-filled microporous glass (PFMPG) as a host, PM-650 demonstrated a service life of up to 90,000 pulses at a pump flux of 25 MW/cm<sup>2</sup> and 46,000 pulses at 50 MW/cm<sup>2</sup>. [5]

## Experimental Protocols

### Protocol 1: Preparation of PM-650 Doped MPMMA Gain Medium

This protocol describes the synthesis of a solid-state laser gain medium by doping **Pyrromethene 650** into a modified poly(methyl methacrylate) host.

Materials:

- Methyl methacrylate (MMA) monomer
- Methanol
- **Pyrromethene 650** (PM-650) laser dye
- Polymerization initiator (e.g., AIBN)

- Glass vials or molds
- Polishing equipment (e.g., sandpapers of decreasing grit size, polishing compound)

#### Procedure:

- Purification of MMA: Purify the commercial MMA monomer to remove inhibitors, typically by washing with an aqueous NaOH solution followed by distilled water, drying, and distillation under reduced pressure.<sup>[1]</sup>
- Preparation of the Doped Monomer Solution:
  - Prepare the desired volume ratio of purified MMA and methanol (e.g., 18:2).<sup>[1]</sup>
  - Dissolve the PM-650 dye powder into the MMA/methanol mixture to achieve the desired concentration.
  - Add the polymerization initiator to the solution.
- Polymerization:
  - Pour the final solution into glass vials or molds.
  - Seal the molds and place them in a thermostatic bath.
  - Conduct the polymerization process by heating the solution at a controlled temperature (e.g., 40-45°C) until solidification is complete.<sup>[6]</sup>
- Sample Processing:
  - Carefully remove the solid polymer rods or discs from the molds.
  - Cut the samples to the desired dimensions (e.g., 15 mm diameter, 20 mm length).<sup>[6]</sup>
  - Polish the end faces of the samples to achieve a high-quality, flat, and smooth glass-like surface suitable for optical use.<sup>[6]</sup>

## Protocol 2: Laser Performance Characterization

This protocol outlines the setup and procedure for characterizing the performance of the PM-650 solid-state laser.

#### Equipment:

- Pump Source: Q-switched Nd:YAG laser, frequency-doubled to 532 nm, with nanosecond pulse duration (e.g., 15 ns).[\[1\]](#)
- Laser Cavity Optics:
  - Broadband Setup: A compact plane-plane resonator (~6 cm long) with a high-reflectivity back mirror and a partial-reflectivity output coupler.[\[1\]](#)
  - Tunable Setup: A Shoshan-type oscillator consisting of an input mirror, the gain medium, a grazing-incidence diffraction grating (e.g., 1200 lines/mm), and a tunable mirror for wavelength selection.[\[1\]](#)
- Optical Components: Focusing lenses to shape the pump beam.
- Measurement Devices:
  - Energy meters to measure pump and output laser energies.[\[1\]](#)
  - A spectrometer to measure fluorescence and lasing spectra.[\[1\]](#)

#### Procedure:

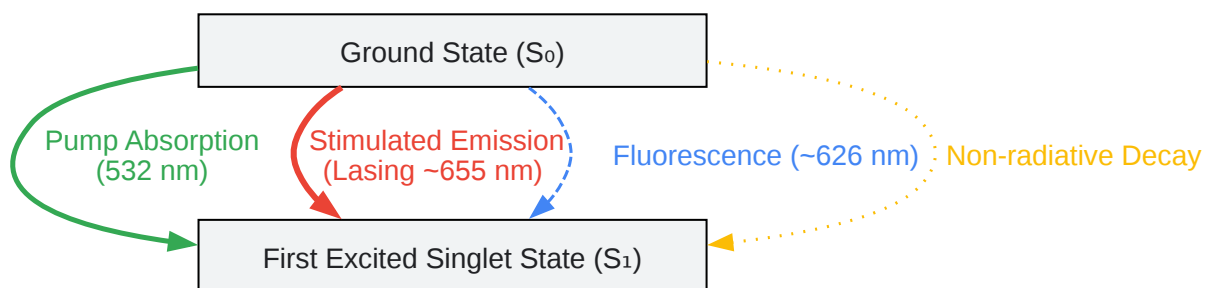
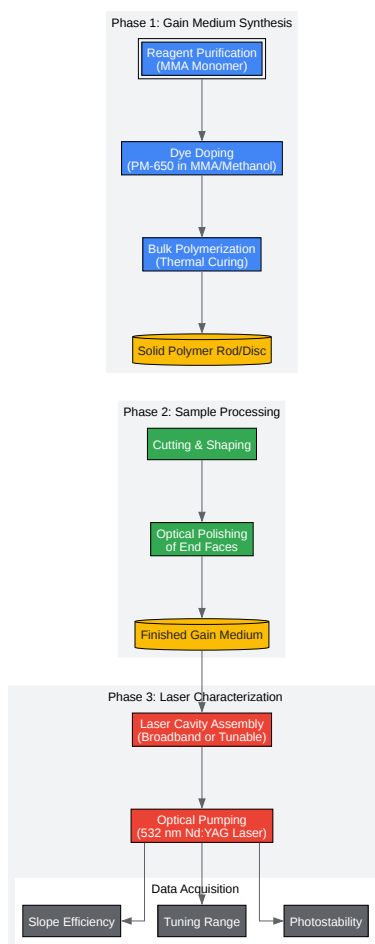
- Laser Cavity Alignment:
  - Position the PM-650 doped solid-state sample as the gain medium within the chosen laser cavity.
  - For longitudinal pumping, align the pump beam to be collinear with the optical axis of the laser cavity.[\[1\]](#)
- Slope Efficiency Measurement:
  - Set up the broadband plane-plane cavity.

- Measure the output laser energy for a range of input pump energies.
- Plot the output energy as a function of the input energy. The slope of a linear fit to this data represents the slope efficiency.[1]
- Tuning Range and Linewidth Measurement:
  - Assemble the tunable Shoshan-type cavity.
  - Rotate the tuning mirror to vary the wavelength of the laser output that is fed back into the cavity.[1]
  - Measure the output spectrum at each mirror position using the spectrometer.
  - The tuning range is the full spectral range over which laser action is observed.[1] The linewidth is measured as the full width at half-maximum (FWHM) of the narrowband laser output.[1]
- Photostability Measurement:
  - Operate the laser at a fixed pump energy and repetition rate (e.g., 100 mJ/pulse, 5 Hz).[1]
  - Monitor the output energy as a function of the number of pump pulses.
  - The photostability or lifetime is often defined as the number of pulses after which the output energy drops to 50% or 70% of its initial value.[1][5]

## Visualizations

### Experimental Workflow

The following diagram illustrates the complete workflow for creating and characterizing a **Pyrromethene 650** solid-state dye laser.



Energy Level Diagram for PM-650 Lasing

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